

An In-depth Technical Guide to the Safe Handling of 7-Bromoisochroman

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *7-Bromoisochroman*

Cat. No.: *B172178*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **7-Bromoisochroman**, a key building block in the synthesis of various compounds. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

Chemical Identification and Physical Properties

7-Bromoisochroman is a halogenated heterocyclic compound. Key identification and physical data are summarized below.

| Property | Value | Reference |
|---------------------------|---|---|
| CAS Number | 149910-98-5 | [1] |
| Molecular Formula | C ₉ H ₉ BrO | [1] [2] |
| Molecular Weight | 213.07 g/mol | [1] [2] |
| Purity | ≥97% or min 98% | [1] [3] |
| Appearance | Oil | [3] |
| Storage | Room temperature, in a tightly closed, well-ventilated place. | [1] [4] |
| log Pow (n-octanol/water) | 3.14 (at 25 °C, pH 7) | |

Hazard Identification and Classification

7-Bromoisochroman is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

| Hazard Class | Category | Hazard Statement |
|------------------------|----------|---|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor |
| Skin Irritation | 2 | H315: Causes skin irritation |
| Acute Aquatic Hazard | 2 | H402: Harmful to aquatic life |
| Chronic Aquatic Hazard | 2 | H411: Toxic to aquatic life with long lasting effects |

Source: Sigma-Aldrich Safety Data Sheet

Signal Word: Warning

Hazard Pictograms:

Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent exposure and accidents.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not breathe mist, vapors, or spray.[4][5]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7]
- Use only non-sparking tools and take precautionary measures against static discharge.
- Ground and bond container and receiving equipment.
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep in the original packaging.[6]
- Store away from incompatible materials such as oxidizing agents, reducing agents, and acids.[7]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 7-

Bromoisochroman:

| PPE Type | Specification |
|------------------------|--|
| Eye/Face Protection | Safety glasses with side-shields or goggles. Use of a face shield is also recommended.[8] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). Flame retardant antistatic protective clothing.[8] |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[4] |

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.[4] |
| Skin Contact | Immediately wash off with soap and plenty of water. Take off contaminated clothing. If skin irritation persists, consult a doctor.[7] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses, if present and easy to do.[4] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4] |

Accidental Release Measures

In the event of a spill, follow these steps to mitigate the hazard.

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation.[4][5]

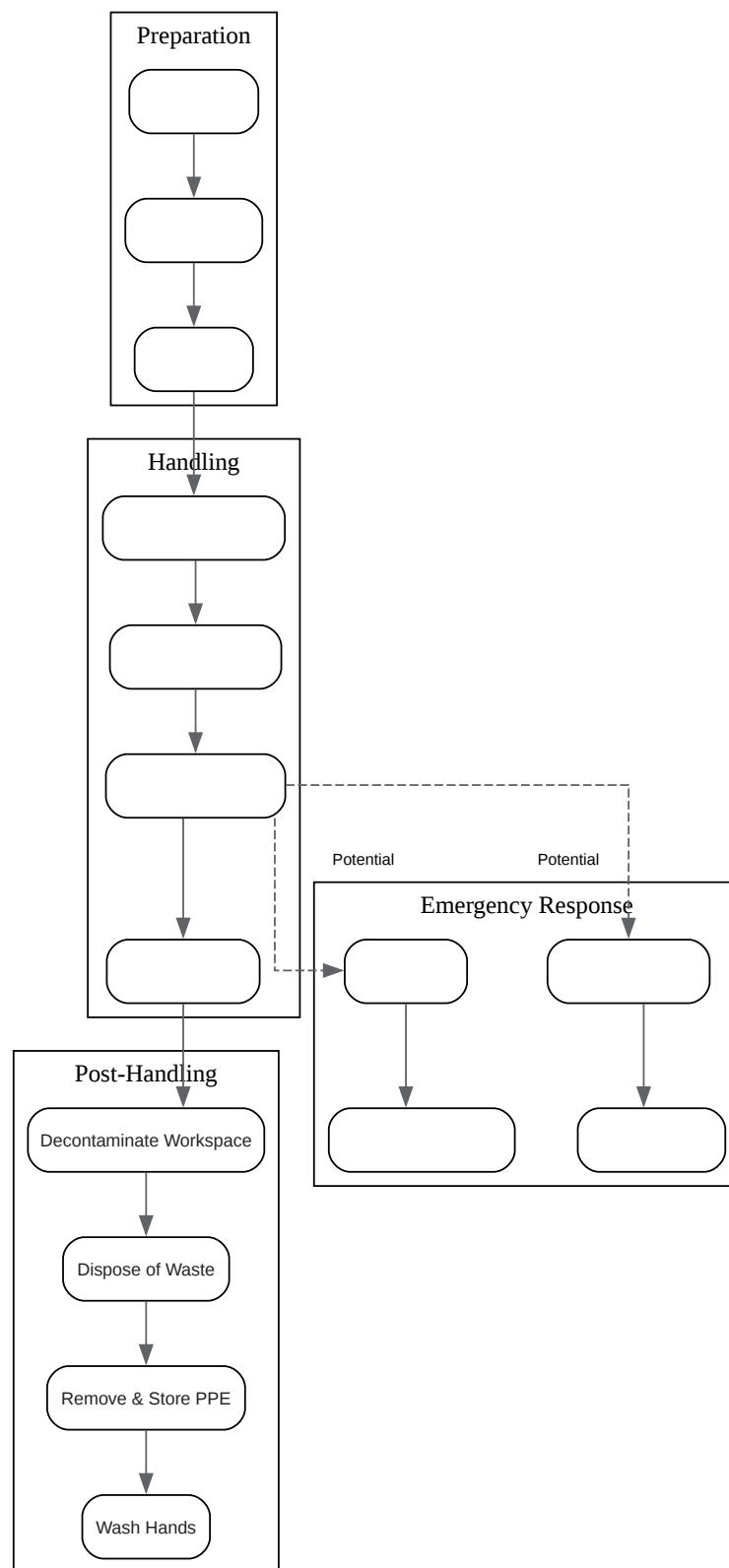
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)[\[8\]](#)
- Methods for Cleaning Up: Absorb with inert absorbent material (e.g., sand, diatomaceous earth) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[\[4\]](#)[\[5\]](#)

Disposal Considerations

Dispose of **7-Bromoisochroman** and its containers in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.
[\[5\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **7-Bromoisochroman** in a research setting.



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Caption: Workflow for Safe Handling of **7-Bromoisochroman**.

This guide is intended for informational purposes and should be supplemented by a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 7-Bromoisochroman]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b172178#7-bromoisochroman-safety-and-handling-precautions>

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